

Application Notes and Protocols for SR10221 in In Vitro Assays

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Compound of Interest

Compound Name: SR10221
Cat. No.: B12363540

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Abstract

SR10221 is a potent and selective non-covalent inverse agonist of Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ).^[1] In contrast to agonists that activate PPAR γ , **SR10221** binds to the receptor and promotes the recruitment of corepressor proteins, leading to the transcriptional repression of PPAR γ target genes.^{[1][2]} This unique mechanism of action makes **SR10221** a valuable tool for investigating the biological roles of PPAR γ in various physiological and pathological processes, including cancer, metabolism, and inflammation. These application notes provide detailed protocols for the proper dissolution and use of **SR10221** in a variety of in vitro assays.

Chemical Properties and Solubility

Proper dissolution of **SR10221** is critical for obtaining accurate and reproducible results in in vitro studies. Due to its hydrophobic nature, **SR10221** has low aqueous solubility and requires an organic solvent for the preparation of stock solutions.

Property	Value	Reference
Molecular Formula	C ₃₃ H ₃₇ ClN ₂ O ₄	--INVALID-LINK--
Molecular Weight	561.11 g/mol	--INVALID-LINK--
Appearance	Solid powder	--INVALID-LINK--
Solubility	DMSO: 125 mg/mL (222.77 mM) with sonication	--INVALID-LINK--
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	--INVALID-LINK--
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	--INVALID-LINK--

Experimental Protocols

Preparation of a Sterile 10 mM Stock Solution of SR10221 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR10221**, which can be further diluted to working concentrations for various in vitro assays.

Materials:

- **SR10221** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Sterile, DMSO-compatible syringe filters (0.22 µm)

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing **SR10221**:** Carefully weigh the desired amount of **SR10221** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.61 mg of **SR10221** (Molecular Weight = 561.11 g/mol).
- **Dissolution:** Add the appropriate volume of sterile DMSO to the **SR10221** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonication can be used to aid the process.
- **Sterile Filtration (Optional but Recommended):** For cell-based assays, it is advisable to sterile-filter the stock solution. Use a sterile, DMSO-compatible syringe filter (0.22 µm) to filter the solution into a new sterile tube. This step helps to remove any potential microbial contaminants.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the serial dilution of the 10 mM DMSO stock solution to prepare working concentrations for treating cells in culture. It is crucial to maintain the final DMSO concentration in the cell culture medium at a non-toxic level, typically below 0.5%.

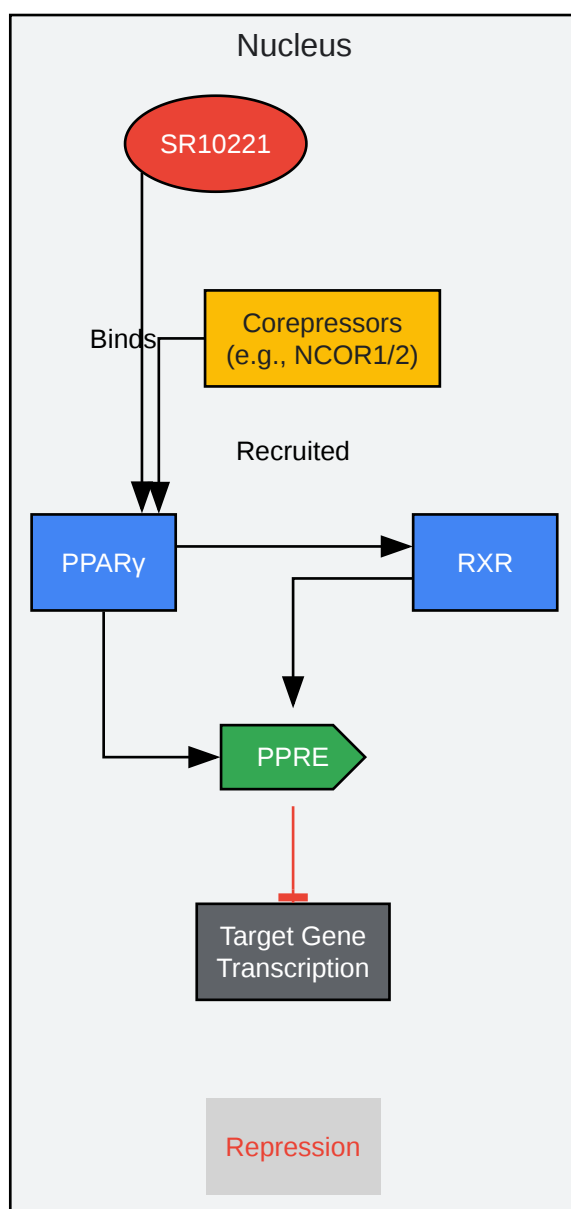
Materials:

- 10 mM **SR10221** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or 96-well plates for dilution

Procedure:

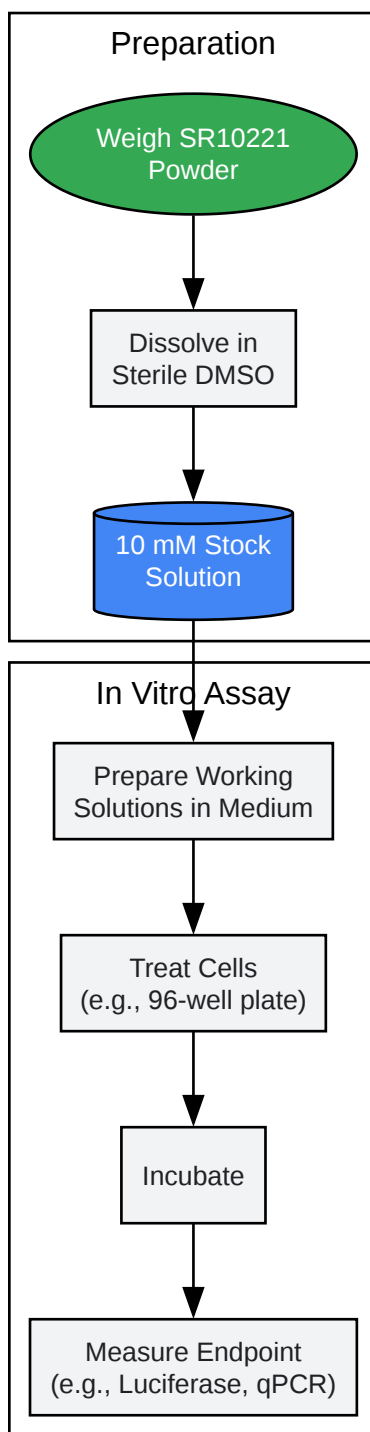
- **Plan Dilution Series:** Determine the final concentrations of **SR10221** required for your experiment (e.g., for a dose-response curve).
- **Intermediate Dilutions:** It is recommended to perform serial dilutions to achieve the final working concentrations. This helps to ensure accuracy and minimize pipetting errors.
- **Final Dilution in Culture Medium:** Prepare the final working solutions by diluting the intermediate stock or the main stock solution directly into the cell culture medium.
 - **Example:** To prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution. Add 1 μ L of the 10 mM stock to 999 μ L of cell culture medium. The final DMSO concentration will be 0.1%.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound. This is essential to account for any effects of the solvent on the cells.
- **Treatment of Cells:** Add the prepared working solutions (and vehicle control) to your cells. Ensure gentle mixing.

Diagrams



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Caption: **SR10221** binds to PPAR γ , promoting corepressor recruitment and repressing gene transcription.



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Caption: Experimental workflow for using **SR10221** in in vitro cell-based assays.

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References

- 1. Biochemical and structural basis for the pharmacological inhibition of nuclear hormone receptor PPAR γ by inverse agonists - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Discovery and Structure-Based Design of Potent Covalent PPAR γ Inverse-Agonists BAY-4931 and BAY-0069 - PubMed [pubmed.ncbi.nlm.nih.gov]
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